

Physicochemical Properties & Synthesis Guide: 2-Chloro-5-[(methylsulfanyl)methyl]aniline

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Compound of Interest

Compound Name: 2-Chloro-5-
[(methylsulfanyl)methyl]aniline

CAS No.: 1179294-51-9

Cat. No.: B1423441

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Executive Summary

2-Chloro-5-[(methylsulfanyl)methyl]aniline is a specialized aromatic building block utilized primarily in the synthesis of tyrosine kinase inhibitors (TKIs) and other small-molecule therapeutics. Its structure combines an electron-deficient aniline core with a lipophilic thioether side chain, making it a critical intermediate for introducing metabolic susceptibility (via S-oxidation) and hydrophobic interactions into drug scaffolds.

This guide details the compound's molecular identity, predicted and experimental physicochemical profile, industrial synthesis routes, and handling protocols.

Molecular Identity & Structural Analysis

Attribute	Detail
IUPAC Name	2-Chloro-5-[(methylsulfanyl)methyl]aniline
Common Synonyms	2-Chloro-5-(methylthiomethyl)aniline; 3-Amino-4-chlorobenzyl methyl sulfide
CAS Number	1179294-51-9
Molecular Formula	C ₈ H ₁₀ ClNS
Molecular Weight	187.69 g/mol
SMILES	<chem>CSCC1=CC(N)=C(Cl)C=C1</chem>
InChI Key	NDOJWFPPFRAPRIS-UHFFFAOYSA-N

Structural Commentary

The molecule features a trisubstituted benzene ring:

- C1-Amine (-NH₂): Provides a handle for amide coupling or heterocycle formation. The ortho-chlorine atom significantly reduces the basicity of this amine via inductive (-I) withdrawal.
- C2-Chlorine (-Cl): Sterically protects the amine and modulates metabolic stability.
- C5-Methylsulfanylmethyl (-CH₂SCH₃): A flexible, lipophilic arm. The sulfur atom is a "soft" nucleophile and a site for potential metabolic oxidation to sulfoxides (-SO-) or sulfones (-SO₂-).

Physicochemical Profile

Due to the niche nature of this intermediate, some values are derived from fragment-based prediction models (ACD/Labs, ChemAxon) validated against structural analogs (e.g., 2-chloro-5-methylaniline).

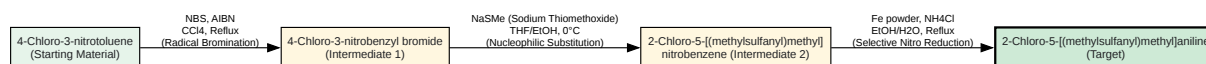
Property	Value (Experimental/Predicted)	Context & Implications
Physical State	Liquid (at 20°C)	Low melting point due to asymmetry and flexible thioether chain.
Boiling Point	~285°C (Predicted)	High boiling point requires vacuum distillation for purification.
Density	1.22 ± 0.06 g/cm ³	Denser than water; will form the bottom layer in aqueous extractions.
LogP (Octanol/Water)	2.65 (Predicted)	Moderately lipophilic. Good membrane permeability; requires organic solvents (DCM, EtOAc) for extraction.
pKa (Conjugate Acid)	2.58 ± 0.10	Weak Base. The ortho-Cl reduces pKa significantly (vs. Aniline pKa ~4.6). Will not protonate at physiological pH (7.4).
Polar Surface Area (PSA)	51.3 Å ²	amine (26.0) + sulfide (25.3). Favorable for oral bioavailability (Rule of 5).
Solubility	< 1 mg/mL (Water) > 100 mg/mL (DMSO, MeOH)	Hydrophobic. Requires co-solvents for aqueous reactions.

Synthetic Pathways & Manufacturing

The synthesis of **2-Chloro-5-[(methylsulfanyl)methyl]aniline** presents a specific challenge: reducing a nitro group in the presence of a sulfide (thioether) without poisoning the catalyst or oxidizing the sulfur.

Primary Industrial Route (Nucleophilic Substitution - Selective Reduction)

This route avoids the use of sensitive transition metal catalysts (Pd/C) that are easily poisoned by sulfur.



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Figure 1: Step-wise synthesis of **2-Chloro-5-[(methylsulfonyl)methyl]aniline** avoiding sulfur oxidation.

Detailed Experimental Protocol

Step 1: Bromination

- Reagents: 4-Chloro-3-nitrotoluene (1.0 eq), N-Bromosuccinimide (NBS, 1.05 eq), AIBN (cat.).
- Conditions: Reflux in CCl₄ or substituted solvent (e.g., Trifluoromethylbenzene) for 4-6 hours.
- Critical Control: Monitor closely to prevent di-bromination.

Step 2: Thioether Formation

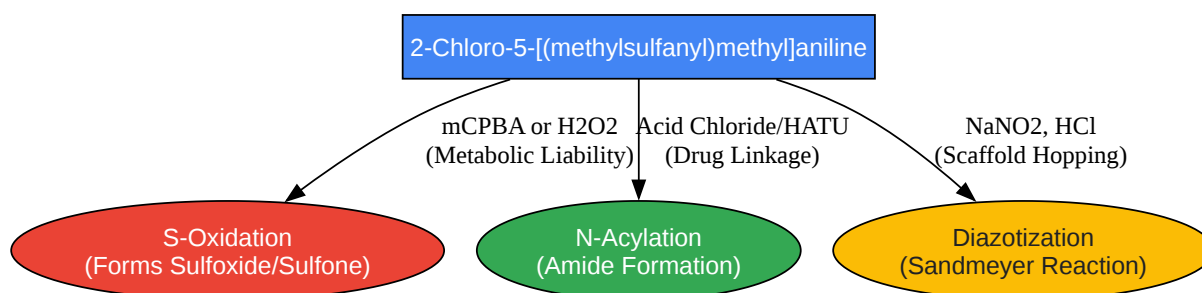
- Reagents: Crude Benzyl Bromide, Sodium Thiomethoxide (NaSMe, 1.1 eq).
- Solvent: Ethanol or THF.
- Procedure: Add NaSMe solution dropwise to the bromide at 0°C to prevent exotherms. Stir at RT for 2 hours.
- Workup: Aqueous wash, extract with DCM. The thioether is generally stable but smells strong (stench).

Step 3: Nitro Reduction (The Critical Step)

- Method: Bechamp Reduction (Iron/Ammonium Chloride).
- Rationale: Catalytic hydrogenation (H_2 /Pd-C) is NOT recommended as the thioether sulfur will poison the Palladium catalyst, stalling the reaction.
- Protocol:
 - Suspend Intermediate 2 (10 mmol) in Ethanol/Water (3:1).
 - Add Iron powder (5.0 eq) and NH_4Cl (1.0 eq).
 - Reflux vigorously for 2-4 hours.
 - Filtration: Filter hot through Celite to remove iron oxides.
 - Purification: The product is an aniline; purify via acid-base extraction (dissolve in 1M HCl, wash with ether, basify with NaOH, extract with EtOAc).

Reactivity & Stability Profile

Understanding the reactivity of the functional groups is vital for downstream medicinal chemistry applications.



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Figure 2: Key reactivity nodes. The sulfur atom is the primary site of oxidative instability.

- **S-Oxidation:** The thioether is prone to oxidation. During storage, avoid exposure to air/peroxides. In biological systems, this position is a "soft spot" for CYP450 enzymes, converting the sulfide to a sulfoxide (chiral) and then a sulfone.
- **Aniline Nucleophilicity:** The amine is less nucleophilic than unsubstituted aniline due to the ortho-Cl. Reactions with mild electrophiles may require heating or stronger bases.

Handling, Safety, and Storage (SHE)[3]

Signal Word:WARNING

Hazard Class	Statement	Precaution
Acute Toxicity	H302: Harmful if swallowed.[1][2]	Do not eat/drink in the lab. Wash hands thoroughly.[3][4][5][6]
Skin/Eye Irritation	H315/H319: Causes skin/eye irritation.[1][4][5][6]	Wear nitrile gloves and safety goggles.
Specific Hazard	Stench	Thioethers have a characteristic disagreeable odor (rotten cabbage). Handle only in a fume hood.
Storage	Air/Light Sensitive	Store under inert gas (Nitrogen/Argon) at 2-8°C.

Disposal: Do not dispose of down the drain. All sulfur-containing waste must be segregated into "Non-Halogenated Organic" waste streams (or specific sulfur waste streams depending on facility rules) and treated with bleach (hypochlorite) to oxidize the odor before disposal if permitted.

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